

chromium fluoride hydrate characterization XRD TGA methods

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Compound Focus: Chromium(III) fluoride hydrate

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Characterized Chromium Fluoride Hydrates

The table below lists key chromium fluoride hydrate forms discussed in the literature, along with their typical characterization data from X-ray Diffraction (XRD) and Thermogravimetric Analysis (TGA).

Hydrate Form	XRD Characteristics	TGA Characteristics	Common Synthesis Method
Trihydrate ($\text{CrF}_3 \cdot 3\text{H}_2\text{O}$)	Pattern is isostructural with α - $\text{FeF}_3 \cdot 3\text{H}_2\text{O}$ [1]. Crystals are isostructural with α - $\text{FeF}_3 \cdot 3\text{H}_2\text{O}$ when formed from mixed HF/ HNO_3 solutions [1].	Information not explicitly stated in search results.	Crystallization from mixed hydrofluoric and nitric acid solutions [1].
Tetrahydrate	Information not explicitly stated in search results.	TGA indicates a tetrahydrate form (Compound A) [2].	Conversion of mono/dihydrate under high humidity [2].
Hexahydrate ($[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$)	Information not explicitly stated in search results.	Information not explicitly stated in search results.	Reaction of Cr_2O_3 with HF [3].

Detailed Experimental Protocols

Here are detailed methodologies for key experiments cited in the literature, which you can use as a guide for your own work.

Protocol 1: Seeded Desupersaturation for Crystal Growth Kinetics

This protocol is used to study the crystallization of metal fluorides from pickling waste solutions [1].

- **Step 1 - Solution Preparation:** Prepare a solution supersaturated with both iron(III) and chromium(III) in a mixture of 3 mol/kg free HF and 3 mol/kg HNO₃ [1].
- **Step 2 - Seeding:** Add pre-characterized β-FeF₃·3H₂O seed crystals to the solution [1].
- **Step 3 - Controlled Crystallization:** Maintain the mixture at a constant temperature of 50 °C with continuous stirring [1].
- **Step 4 - Concentration Monitoring:** Track the decreasing concentration of metals in the solution over time to generate a desupersaturation curve [1].
- **Step 5 - Solid Phase Analysis:** After the experiment, isolate the crystals. Use **powder XRD** to identify the crystallographic phases present (e.g., α-FeF₃·3H₂O, CrF₃·3H₂O, or a mixed (Fe,Cr)F₃·3H₂O phase). Use **SEM-EDAX** to analyze crystal morphology and elemental composition [1].

Protocol 2: Basic Hydrolysis of Precipitated Fluorides

This method describes the hydrolysis of complex metal fluorides like K₂FeF₅ and CrF₃ to recover fluorides and precipitate metal oxides [4].

- **Step 1 - Reaction Setup:** React the solid fluoride (e.g., K₂FeF₅) with a potassium hydroxide (KOH) solution. A general reaction is: $K_2FeF_5(s) + 3KOH(aq) \rightleftharpoons Fe(OH)_3(s) + 5KF(aq)$ [4].
- **Step 2 - Control Conditions:** To maximize fluoride conversion and minimize re-adsorption, maintain the **KOH concentration below 1.1 mol/L**, and ensure the final **pH is below 9.5** [4].
- **Step 3 - Kinetics Analysis:** The reaction is governed by crystal dissolution kinetics. Monitor the rate of fluoride release. The dissolution rate constant (*k*) for K₂FeF₅ is reported to be **1.9 × 10⁻⁸ m/s at 21 °C** [4].

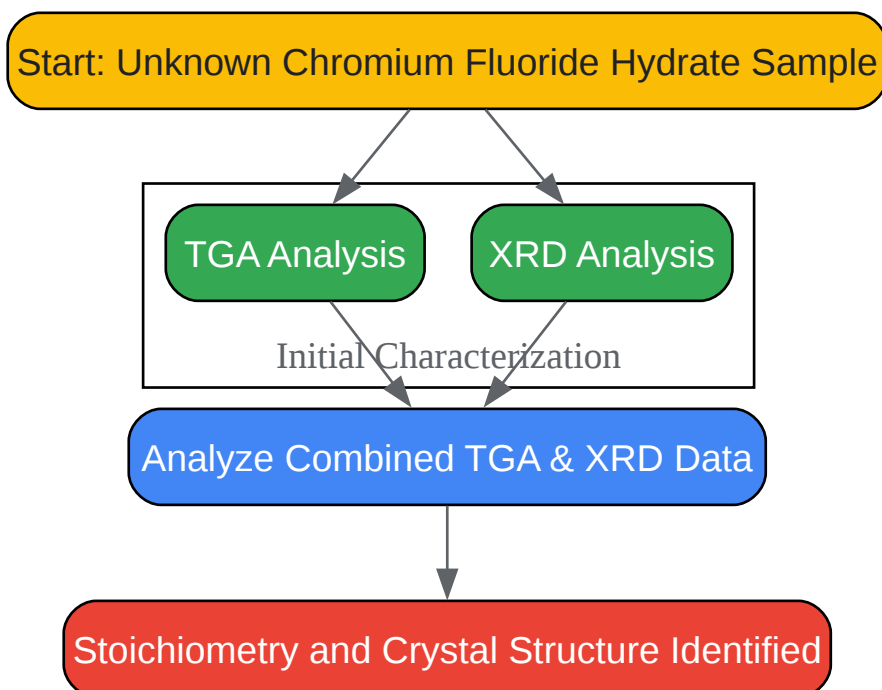
Protocol 3: Identification of Hydrate Precipitates in Formulations

This protocol is applied when an unknown solid precipitates from a solution formulation, suspected to be a different hydrate form [2].

- **Step 1 - Isolation:** Collect the precipitate from the solution via centrifugation or vacuum filtration [2].
- **Step 2 - Drying:** Air-dry the isolated solid to remove residual solvent or co-solvent [2].
- **Step 3 - Chemical Identity Check:** Use solution methods like **HPLC** and **NMR** to confirm the precipitate has the same chemical structure as the starting material [2].
- **Step 4 - Solid-State Characterization:**
 - Perform **TGA** to determine water content and confirm hydrate stoichiometry (e.g., tetrahydrate) [2].
 - Use **DSC** to identify thermal events like dehydration endotherms and melting points [2].
 - Analyze the sample with **XRD** and compare its diffraction pattern to known hydrate forms to definitively identify its unique crystal structure [2].

Experimental Workflow for Characterization

The diagram below outlines a generalized decision-making workflow for characterizing an unknown chromium fluoride hydrate sample, integrating the techniques discussed.



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Key Research Insights

- **Mixed Metal Systems:** In solutions containing both Fe(III) and Cr(III), the two metals can co-crystallize. They may form a solid solution where Fe and Cr are randomly distributed in a crystal structure identical to that of $\text{CrF}_3 \cdot 3\text{H}_2\text{O}$ and $\alpha\text{-FeF}_3 \cdot 3\text{H}_2\text{O}$ [1].
- **Handling Small Samples:** When isolate precipitate mass is very small (e.g., <5 mg), adjust XRD data acquisition conditions accordingly to conserve sample while obtaining usable data [2].
- **Humidity-Induced Transformation:** Be aware that hydrate forms can interconvert. For example, monohydrate and dihydrate forms can convert to a less soluble tetrahydrate under high humidity conditions, which can cause precipitation in formulations [2].

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